

In-Depth Technical Guide to the Safety and Handling of Bis-PEG13-acid

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Compound of Interest

Compound Name: *Bis-PEG13-acid*

Cat. No.: *B521440*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **Bis-PEG13-acid**, a homobifunctional PEG linker. The information is intended to support laboratory professionals in the safe use and management of this compound.

Chemical and Physical Properties

Bis-PEG13-acid is a polyethylene glycol derivative containing two terminal carboxylic acid groups.^{[1][2]} The hydrophilic PEG spacer enhances solubility in aqueous media.^[3] While specific quantitative data for many physical properties are not readily available in public literature, the known properties are summarized below.

Property	Data	Reference
Chemical Name	4,7,10,13,16,19,22,25,28,31,34,37,40-tridecaoxatritetracontanedioic acid	[4]
Synonyms	Bis-PEG13-acid	[4]
CAS Number	51178-68-8	
Molecular Formula	C30H58O17	
Molecular Weight	690.8 g/mol	
Appearance	Solid	
Purity	≥98%	
Odor	No data available	
pH	No data available	
Melting/Freezing Point	No data available	
Boiling Point/Range	No data available	
Flash Point	No data available	
Water Solubility	No data available	

Hazard Identification and Safety Precautions

According to the available Material Safety Data Sheet (MSDS), **Bis-PEG13-acid** is not classified as a hazardous substance or mixture. However, as with any laboratory chemical, appropriate precautions should be taken.

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.

- P273: Avoid release to the environment.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Bis-PEG13-acid** to minimize exposure.

Recommended Personal Protective Equipment

Respiratory Protection
(Suitable respirator when needed)

Skin and Body Protection
(Impervious clothing)

Hand Protection
(Protective gloves)

Eye Protection
(Safety goggles with side-shields)

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Caption: Recommended Personal Protective Equipment for handling **Bis-PEG13-acid**.

First Aid Measures

In case of exposure, follow these first aid guidelines:

Exposure Route	First Aid Procedure
Eye Contact	Remove contact lenses. Flush eyes immediately with large amounts of water, separating eyelids. Promptly call a physician.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.
Inhalation	Relocate to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a physician.

Handling and Storage

Proper handling and storage are crucial for maintaining the stability and integrity of **Bis-PEG13-acid**.

Handling:

- Avoid inhalation, and contact with eyes and skin.
- Use in a well-ventilated area.
- Wash hands thoroughly after handling.

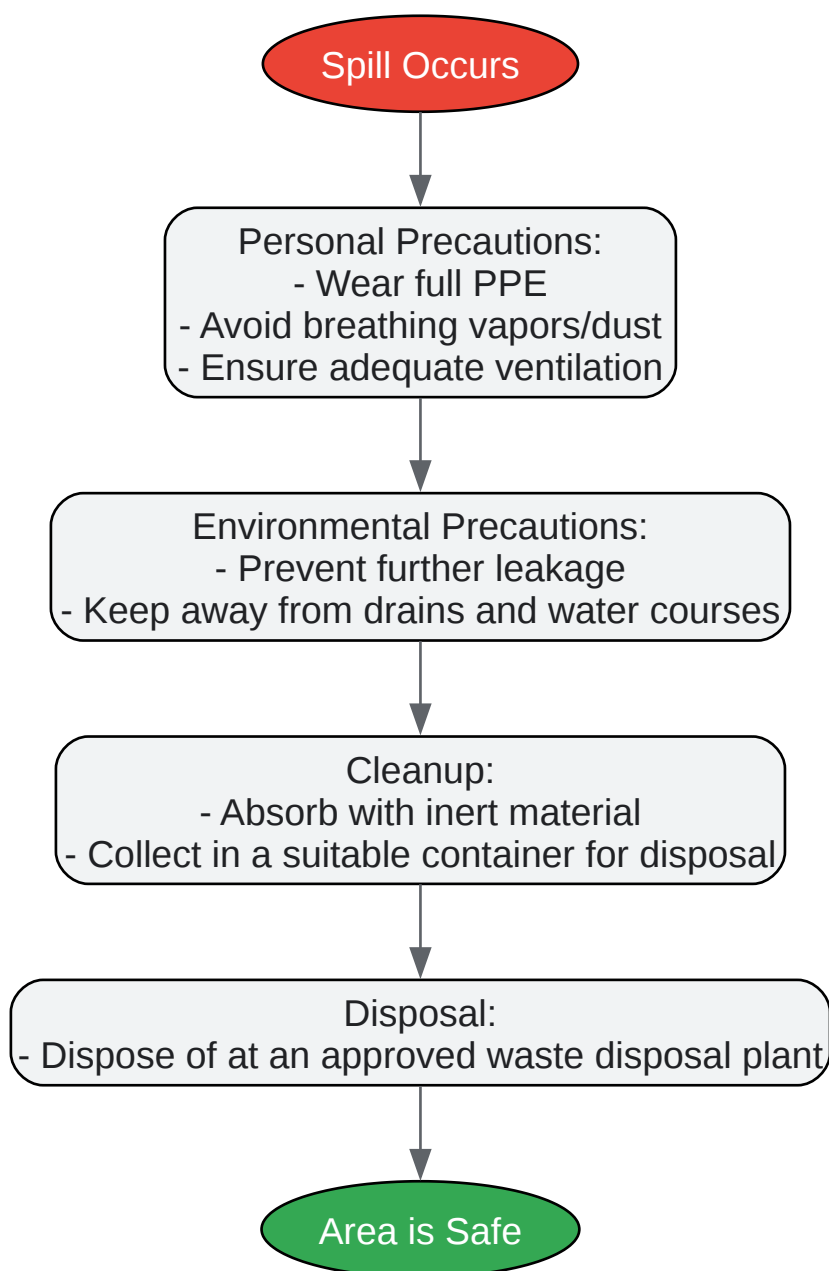
Storage:

- Keep container tightly sealed in a cool, well-ventilated area.
- Store at -20°C for long-term stability.

- Keep away from direct sunlight and sources of ignition.
- Protect from moisture.

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and minimize environmental contamination.



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Caption: Workflow for responding to a spill of **Bis-PEG13-acid**.

Stability and Reactivity

Chemical Stability:

- Stable under recommended storage conditions.

Reactivity:

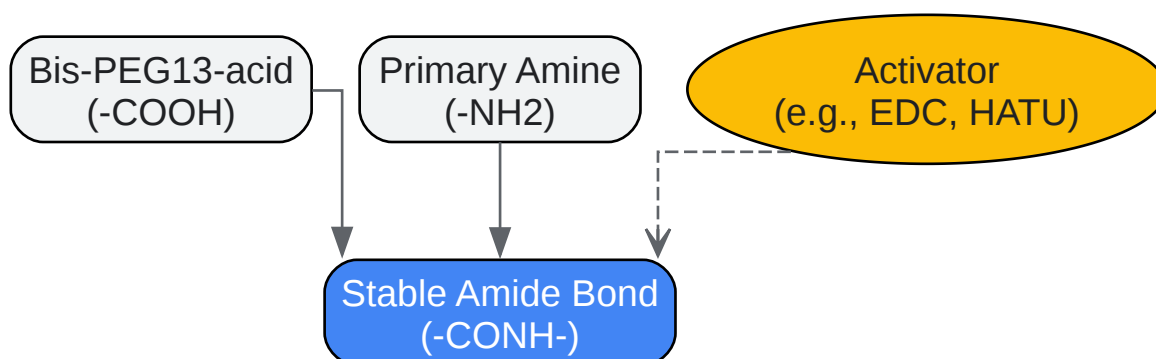
- The terminal carboxylic acid groups can react with primary amines in the presence of activators (e.g., EDC, DCC, HATU) to form stable amide bonds.

Incompatible Materials:

- Strong acids/alkalis and strong oxidizing/reducing agents.

Hazardous Decomposition Products:

- Under fire conditions, may decompose and emit irritant fumes.



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Caption: Reaction of **Bis-PEG13-acid** with a primary amine to form an amide bond.

Toxicological and Ecological Information

Toxicological Information:

- No specific toxicological data is available. It is advised to handle the compound as potentially harmful and to minimize exposure until more data is known.

Ecological Information:

- Avoid release into the environment.

Experimental Protocols

Specific, validated experimental protocols for the safety assessment of **Bis-PEG13-acid** are not publicly available. For a compound of this nature, a comprehensive safety evaluation would typically involve the following assays:

- Cytotoxicity Assays: To determine the concentration at which the compound is toxic to cells in vitro.
- Genotoxicity Assays: To assess the potential for the compound to damage genetic material.
- In Vivo Toxicity Studies: To evaluate the systemic effects of the compound in a living organism.

Researchers planning to use **Bis-PEG13-acid** in novel applications, particularly in drug development, are advised to conduct their own risk assessments and appropriate safety studies.

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References

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